

Application Notes and Protocols for BIM 23042

Stock Solution Preparation

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Compound of Interest

Compound Name: BIM 23042

Cat. No.: B15570821

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **BIM 23042**, a selective neuromedin B receptor (NMB-R, BB1) antagonist. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Chemical and Physical Properties

BIM 23042 is a synthetic peptide analog of somatostatin. A summary of its key quantitative properties is provided in the table below.

Property	Value	Source
Molecular Weight	1192.46 g/mol	[1][2]
Formula	C ₆₃ H ₇₃ N ₁₁ O ₉ S ₂	[1][2]
Solubility in 0.1% Acetic Acid	Up to 1 mg/mL	[1]
Solubility in DMSO	Up to 65 mg/mL (with sonication)	
Appearance	White to off-white solid powder	
Storage (Lyophilized Powder)	-20°C for up to 3 years	
Storage (In Solvent)	-80°C for up to 1 year	

Experimental Protocols

Materials Required

- **BIM 23042** (lyophilized powder)
- Sterile, high-purity water
- Glacial acetic acid
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Bath sonicator
- Pipettes and sterile filter tips

Preparation of a 1 mM Stock Solution in 0.1% Acetic Acid

This protocol is suitable for applications where an acidic aqueous solution is compatible.

- **Equilibrate the Vial:** Before opening, allow the vial of lyophilized **BIM 23042** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the powder.
- **Weigh the Compound:** Carefully weigh the desired amount of **BIM 23042** powder in a sterile microcentrifuge tube using a calibrated analytical balance. For example, to prepare 1 mL of a 1 mM stock solution, weigh out 1.19 mg of **BIM 23042**.
- **Prepare the Solvent:** Prepare a 0.1% acetic acid solution by adding 100 μ L of glacial acetic acid to 99.9 mL of sterile, high-purity water.
- **Dissolve the Compound:** Add the appropriate volume of 0.1% acetic acid to the tube containing the **BIM 23042** powder. Vortex the tube gently for 1-2 minutes to facilitate dissolution. If necessary, sonicate the solution in a bath sonicator for 5-10 minutes to ensure complete dissolution.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. Store the aliquots at -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Preparation of a 10 mM Stock Solution in DMSO

This protocol is recommended for achieving higher concentrations and for applications where DMSO is a suitable solvent.

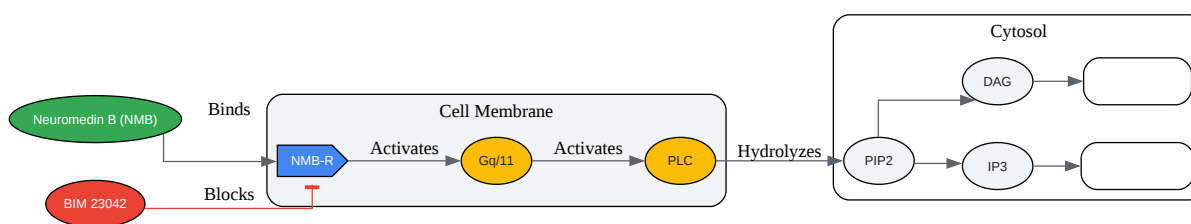
- **Equilibrate the Vial:** As described in the previous protocol, allow the vial of **BIM 23042** to reach room temperature before opening.
- **Weigh the Compound:** Weigh the desired amount of **BIM 23042** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 11.92 mg of **BIM 23042**.

- Dissolve the Compound: Add the appropriate volume of anhydrous DMSO to the tube. Vortex thoroughly. Sonication may be required to fully dissolve the peptide.
- Aliquot and Store: Aliquot the DMSO stock solution into single-use volumes and store at -80°C.

Visualizations

Signaling Pathway of Neuromedin B Receptor and Inhibition by BIM 23042

BIM 23042 acts as a competitive antagonist at the Neuromedin B Receptor (NMB-R), a G-protein coupled receptor (GPCR). The binding of the endogenous ligand, Neuromedin B (NMB), to NMB-R typically activates Gq/11 proteins, leading to the activation of Phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates Protein Kinase C (PKC). **BIM 23042** competitively blocks the binding of NMB, thereby inhibiting these downstream signaling events.

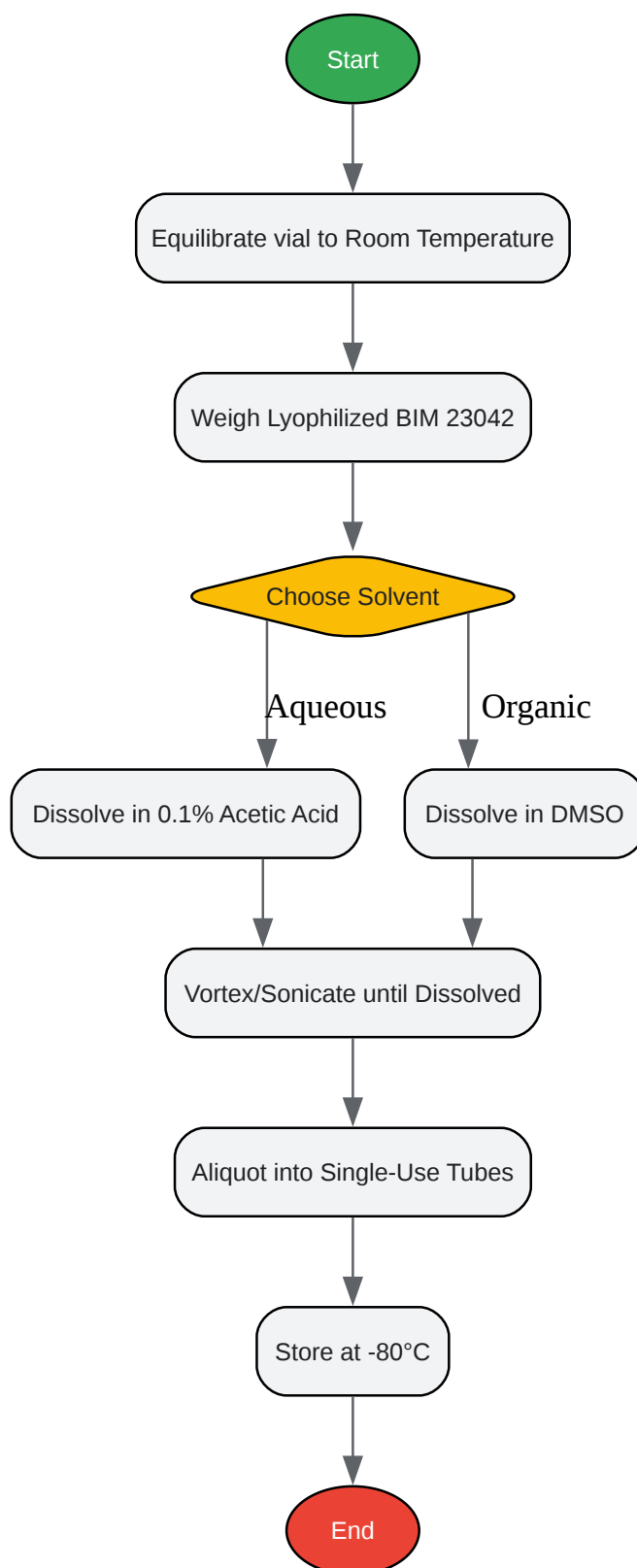


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Caption: Neuromedin B signaling pathway and its inhibition by **BIM 23042**.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the key steps for preparing a stock solution of **BIM 23042**.

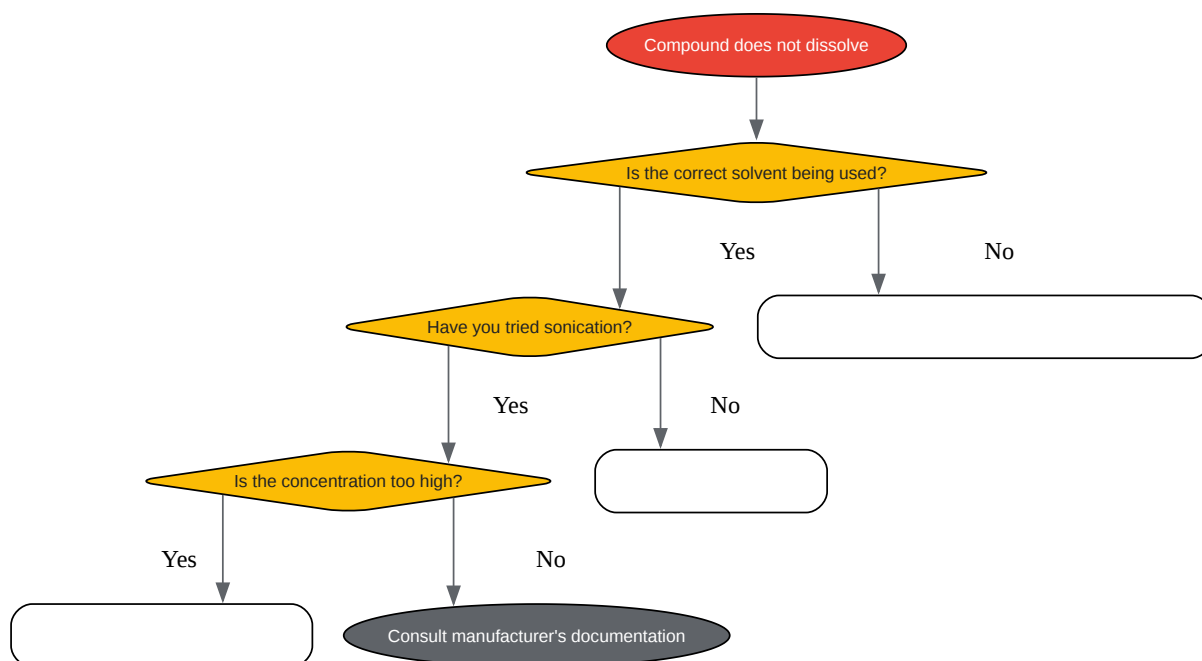


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Caption: Workflow for preparing a **BIM 23042** stock solution.

Troubleshooting Common Issues

This decision tree provides guidance for addressing common problems encountered during stock solution preparation.



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Caption: Troubleshooting guide for **BIM 23042** stock solution preparation.

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References

- [1. Neuromedin B - Wikipedia \[en.wikipedia.org\]](#)
- [2. Synthetic Peptide Handling & Storage Protocol \[sigmaaldrich.com\]](#)
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